

Comprehensive Safety and Handling Guide for 2-(2-Nitrovinyl)furan

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Compound of Interest

Compound Name: 2-(2-Nitrovinyl)furan

Cat. No.: B3423926

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This guide provides essential, immediate safety and logistical information for the handling, use, and disposal of **2-(2-Nitrovinyl)furan** (NVF) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals. The protocols outlined herein are designed to establish a self-validating system of safety, grounded in established principles of chemical hygiene and risk mitigation.

Hazard Analysis and Risk Assessment: Understanding 2-(2-Nitrovinyl)furan

2-(2-Nitrovinyl)furan is a crystalline solid with potential applications in organic synthesis and medicinal chemistry.^[1] A thorough understanding of its hazard profile is paramount before any handling.

1.1. Intrinsic Hazards of the Molecule

The hazard profile of **2-(2-Nitrovinyl)furan** is derived from its constituent functional groups: the furan ring and the nitrovinyl group.

- Furan Moiety:** The furan ring is a known structural alert for toxicity. Furan itself is a potent hepatotoxicant and is classified as a possible human carcinogen (Group 2B) by the International Agency for Research on Cancer (IARC).^[2] It is metabolized in the liver to a reactive intermediate, cis-2-butene-1,4-dial, which is implicated in its toxic and carcinogenic effects.^[3] While the toxicity of substituted furans can vary, the presence of the furan ring

necessitates handling **2-(2-Nitrovinyl)furan** with the assumption of potential carcinogenicity and liver toxicity.[4][5]

- Nitrovinyl Group: The nitrovinyl group is a strong electron-withdrawing group, making the vinyl double bond highly susceptible to nucleophilic attack. This reactivity is the basis for its utility in synthesis but also contributes to its biological activity and potential toxicity. Nitroalkenes, as a class, are known to be reactive and can be irritants and sensitizers.

1.2. GHS Hazard Classification

According to supplier safety information, **2-(2-Nitrovinyl)furan** is classified as follows:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation

Signal Word: Danger

This classification underscores the immediate hazards of skin and eye contact, ingestion, and inhalation.

Personal Protective Equipment (PPE): Your First Line of Defense

The selection and consistent use of appropriate PPE is non-negotiable when handling **2-(2-Nitrovinyl)furan**. The following table outlines the minimum required PPE.

Body Part	Required PPE	Rationale and Specifications
Hands	Double Gloving with Nitrile or Butyl Rubber Gloves	Nitrile gloves offer good resistance to a range of chemicals and are preferred to prevent latex allergies. [6] [7] Butyl rubber gloves provide excellent protection against esters and ketones, which may be present as solvents. [8] [9] Double gloving minimizes the risk of exposure from a single glove failure.
Eyes/Face	Chemical Safety Goggles and a Face Shield	Due to the classification of causing serious eye damage, both safety goggles and a face shield are mandatory to protect against splashes and airborne particles. [10]
Body	Flame-Resistant Laboratory Coat	A lab coat protects the skin and personal clothing from contamination. Flame-resistant material is a general laboratory best practice. [2]
Respiratory	NIOSH-approved Air-Purifying Respirator with Organic Vapor Cartridges	Given that the compound may cause respiratory irritation and its volatility is not fully characterized, respiratory protection is essential, especially when handling the solid outside of a certified chemical fume hood. [11] [12]

Operational Plan: A Step-by-Step Handling Protocol

This protocol outlines a standard workflow for handling **2-(2-Nitrovinyl)furan**, from initial preparation to reaction workup.

3.1. Pre-Handling Safety Checks

- **Verify Fume Hood Functionality:** Ensure the chemical fume hood is operational and the sash is at the appropriate height.
- **Assemble all Materials:** Have all necessary equipment, reagents, and waste containers inside the fume hood before introducing the **2-(2-Nitrovinyl)furan**.
- **Don Appropriate PPE:** Put on all required PPE as outlined in Section 2.

3.2. Weighing and Dispensing

- **Tare the Weighing Vessel:** Inside the fume hood, place a clean, dry weighing vessel on a tared balance.
- **Carefully Transfer the Solid:** Using a clean spatula, carefully transfer the desired amount of **2-(2-Nitrovinyl)furan** to the weighing vessel. Avoid creating dust.
- **Secure the Stock Container:** Immediately and securely cap the stock container of **2-(2-Nitrovinyl)furan**.
- **Dissolution:** If the protocol requires a solution, add the solvent to the weighing vessel containing the **2-(2-Nitrovinyl)furan** and gently swirl to dissolve.

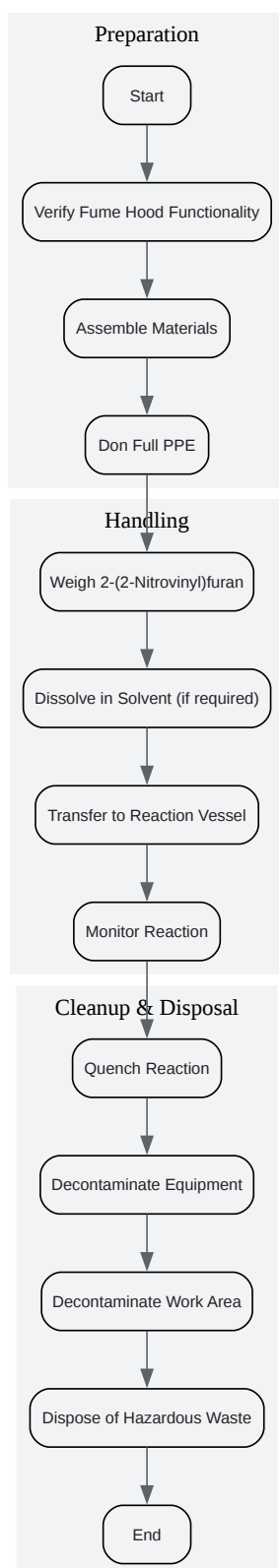
3.3. Reaction Setup and Monitoring

- **Reaction Assembly:** Assemble the reaction apparatus within the fume hood.
- **Transfer of Reagent:** Transfer the **2-(2-Nitrovinyl)furan** (solid or in solution) to the reaction vessel.
- **Reaction Monitoring:** Monitor the reaction progress as required by the experimental protocol.

3.4. Post-Reaction Workup and Decontamination

- Quenching: If necessary, quench the reaction according to the specific experimental procedure.
- Decontamination of Equipment: All glassware and equipment that came into contact with **2-(2-Nitrovinyl)furan** must be decontaminated. Rinse with an appropriate solvent and collect the rinsate as hazardous waste.
- Work Area Decontamination: Wipe down the surfaces of the fume hood with a suitable solvent and dispose of the cleaning materials as hazardous waste.

Experimental Workflow for Handling **2-(2-Nitrovinyl)furan**



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Caption: A flowchart illustrating the safe handling workflow for **2-(2-Nitrovinyl)furan**.

Emergency Procedures: Spill and Exposure Response

Immediate and correct response to spills and exposures is critical.

4.1. Spill Cleanup

- Small Spill (<1 gram) of Solid:
 - Alert personnel in the immediate area.
 - Wearing full PPE, gently cover the spill with an absorbent material to prevent dust formation.
 - Carefully sweep the material into a designated hazardous waste container.[\[13\]](#)[\[14\]](#)
 - Wipe the area with a cloth dampened with a suitable solvent, and place the cloth in the waste container.
 - Decontaminate the area with soap and water.
- Large Spill (>1 gram) or Any Spill Outside of a Fume Hood:
 - Evacuate the immediate area and alert others.
 - If safe to do so, close the doors to the laboratory to contain any potential vapors.
 - Contact your institution's Environmental Health and Safety (EHS) department immediately.
 - Do not attempt to clean up a large spill without specialized training and equipment.

4.2. Personnel Exposure

Exposure Route	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention. [15]
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. [16]
Inhalation	Move the affected person to fresh air. If they are having difficulty breathing, administer oxygen if you are trained to do so. Seek immediate medical attention. [3]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention. [15]

Waste Disposal Plan

All waste containing **2-(2-Nitrovinyl)furan** must be treated as hazardous waste.

5.1. Waste Segregation and Labeling

- Solid Waste: Contaminated gloves, absorbent pads, and other solid materials should be placed in a clearly labeled, sealed container for hazardous solid waste.
- Liquid Waste: Unused solutions and solvent rinses should be collected in a designated, sealed container for hazardous liquid waste. Do not mix with other waste streams unless compatibility has been verified.[\[17\]](#)[\[18\]](#)
- Labeling: All waste containers must be labeled with "Hazardous Waste" and the full chemical name: "**2-(2-Nitrovinyl)furan**".[\[17\]](#)

5.2. Disposal Procedure

Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. Follow all local, state, and federal regulations for hazardous waste disposal.

[17] Nitroaromatic compounds are known environmental pollutants and should not be disposed of down the drain.[19]

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